A Technical Guide to the Biological Significance of β-Amino Acids

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Compound of Interest

Compound Name:	*(r)-3-Amino-4-methylpentanoic acid*
CAS No.:	*75992-50-6*
Cat. No.:	*B1221149*

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Executive Summary:

Beyond the canonical 20 α-amino acids lies a structurally diverse and functionally critical class of molecules: the β-amino acids. Characterized by the placement of the amino group on the β-carbon, this simple isomeric shift imparts profound changes in chemical and biological properties. This guide provides an in-depth exploration of the multifaceted significance of β-amino acids, from their roles in endogenous metabolism to their revolutionary impact on therapeutic design. We will dissect their unique structural attributes that confer proteolytic resistance, examine the physiological functions of key natural β-amino acids, and detail their application as building blocks for novel pharmaceuticals. This document is designed to be a comprehensive resource, blending foundational science with practical, field-proven insights for professionals in biochemical research and drug development.

Section 1: The Fundamental Distinction: Structure and Natural Occurrence

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The primary structural difference between α- and β-amino acids is the location of the amino group relative to the carboxyl group. In α-amino acids, both groups are attached to the same carbon (the α-carbon). In β-amino acids, they are separated by an additional carbon atom.[1] This seemingly minor alteration introduces an additional C-C bond into the backbone, fundamentally changing the molecule's conformational flexibility and its ability to be recognized by enzymes evolved to process α-amino acids.

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>, pos="4.5,0!", fontsize=12]; } enddot Caption: Core structures of α- and β-amino acids.

While not utilized in ribosomal protein synthesis, β-amino acids are far from unnatural.[1] They are found in a variety of natural products, including peptides, alkaloids, and macrolactam polyketides, often conferring potent biological activities.[1][2][3] Bacteria, fungi, and plants frequently incorporate them into secondary metabolites.[1]

1.1 Key Naturally Occurring β-Amino Acids

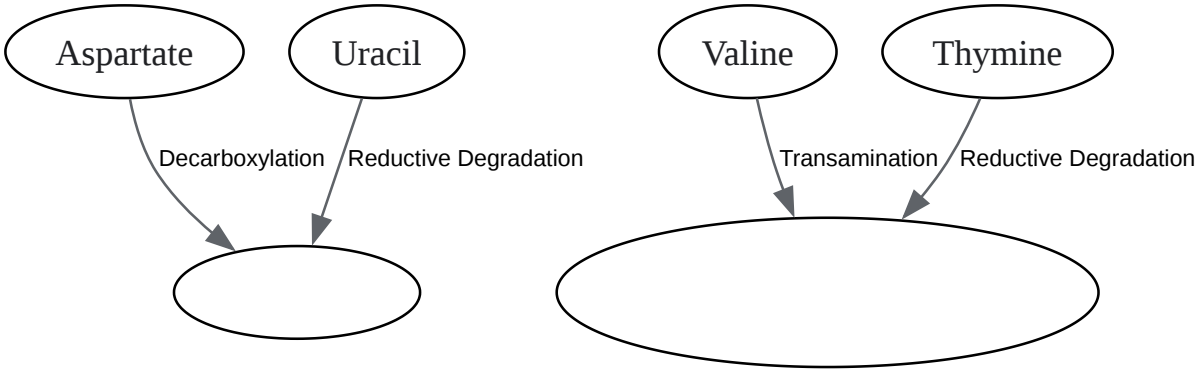
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β-Amino Acid	Natural Source / Precursor	Key Biological Role
β-Alanine	Diet (animal-based foods), catabolism of uracil	Rate-limiting precursor for carnosine synthesis, intracellular pH buffering in muscle.[4][5][6]
β-Aminoisobutyric Acid (BAIBA)	Catabolism of thymine and valine.[7]	Exercise-induced myokine, promotes "browning" of white fat, improves insulin sensitivity.[7][8][9]
(R)-β-Proline	Found in certain natural compounds	Acts as a selective inhibitor of GABA uptake in astrocytes.[1]

1.2 Biosynthesis Overview

The biosynthesis of β-amino acids is distinct from the well-trodden pathways of their α-analogs. Key enzymatic routes include:

- Amino Group Migration: Enzymes like aminomutases can catalyze the migration of an amino group from the α- to the β-position of an α-amino acid precursor.
- Catabolic Pathways: As seen with β-alanine and BAIBA, they are often products of nucleotide (uracil, thymine) or α-amino acid (valine) degradation.[7][10]
- Polyketide Synthesis: In many microbial pathways, β-amino acids serve as starter units for the biosynthesis of complex macrolactam antibiotics.[11]



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Section 2: The Structural Advantage in Peptide and Drug Design

The most significant implication of the β-amino acid structure for drug development is its effect when incorporated into peptides. Oligomers composed exclusively of β-amino acids are termed "β-peptides," while those containing a mix are "α/β-peptides."[12]

2.1 Conformational Stability and Foldamers

The added backbone flexibility allows β-peptides to fold into stable, well-defined secondary structures, including helices (such as the 3_{14}-helix), sheets, and turns, even in short sequences.[3][13] This predictable folding behavior makes them a prime example of "foldamers"—unnatural oligomers that mimic the structural properties of natural biopolymers. This conformational stability is crucial for designing molecules that can present side chains in a precise three-dimensional arrangement to interact with biological targets like protein surfaces.[14]

2.2 Proteolytic Resistance: A Paradigm Shift for Peptide Therapeutics

Perhaps the most valuable attribute of β-amino acids in medicinal chemistry is the profound proteolytic stability they confer upon a peptide backbone.[3][15]

- The Rationale: Proteases are highly evolved enzymes with active sites specifically shaped to recognize and cleave the amide bonds of α-peptides. The altered backbone geometry of a β-amino acid residue disrupts this recognition. Peptides composed entirely of β-amino acids are exceptionally resistant to degradation by common proteases.[3][13][16]

- The Impact: A major hurdle for α-peptide drugs is their rapid in-vivo degradation, leading to poor bioavailability and short half-lives.[12] Incorporating β-amino acids can dramatically extend a peptide's duration of effect. Studies have shown that α/β-peptide analogs can exhibit identical biological activity to their α-peptide counterparts but with significantly enhanced stability and prolonged in-vivo efficacy.[12] Simple modifications, such as adding a β-amino acid to the terminus of a peptide, can significantly reduce nonspecific degradation by exopeptidases.[17]

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Table: Comparison of α-Peptide and β-Peptide Properties

Property	α-Peptides	β-Peptides & α/β-Peptides	Significance in Drug Development
Backbone Structure	-(NH-CαHR-CO)-	-(NH-CβHR-CαH₂-CO)-	Alters 3D geometry and enzyme recognition sites.
Secondary Structures	α-helix, β-sheet	3_{14}-helix, 12-helix, sheets, turns.[13]	Enables mimicry of natural peptide structures with unnatural backbones.
Proteolytic Stability	Generally low; rapidly degraded by proteases.[12]	High; resistant to a wide range of proteases.[3][16]	Dramatically improves pharmacokinetic properties, allowing for less frequent dosing and sustained therapeutic effect.[12]
Immunogenicity	Can be immunogenic.	Generally considered to have lower immunogenic potential.	Reduces the risk of adverse immune reactions to the therapeutic agent.

Section 3: Physiological and Pharmacological Roles

Beyond their structural utility, specific β-amino acids and their derivatives are integral to physiology and pharmacology.

3.1 β-Alanine and Muscle Homeostasis

β-Alanine's primary role is as the rate-limiting precursor to the dipeptide carnosine (β-alanyl-L-histidine).[5][6] Carnosine is highly concentrated in skeletal muscle and acts as a potent intracellular pH buffer.[4][5] During high-intensity exercise, the accumulation of protons contributes to acidosis and fatigue. By synthesizing carnosine, β-alanine enhances the muscle's buffering capacity, delaying fatigue and improving performance in anaerobic activities.

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[4][6] Emerging evidence also suggests β-alanine may directly influence cellular energetics by increasing oxygen consumption and upregulating proteins involved in oxidative metabolism.[4][18]

3.2 BAIBA: The "Exercise Myokine"

β-Aminoisobutyric acid (BAIBA) is a catabolite of thymine and valine that has gained significant attention as a myokine—a substance secreted by muscle during exercise that exerts effects on other tissues.[7][8][19]

- Mechanism of Action: Exercise stimulates PGC-1α expression in muscle, which in turn increases BAIBA production and secretion.[8][19] Circulating BAIBA travels to white adipose tissue and, via PPARα receptors, activates a thermogenic program, inducing a "browning" effect that increases energy expenditure.[7][9]

- Metabolic Benefits: This action positions BAIBA as a key mediator of the metabolic benefits of exercise.[8] Studies have linked higher BAIBA levels to improved glucose metabolism, reduced fat mass, and a better overall metabolic profile, making it a potential therapeutic target for metabolic syndrome.[9][19][20]

3.3 Cornerstone of Potent Pharmaceuticals

β-Amino acid motifs are central to the function of some of the most important drugs in clinical use.

- β-Lactam Antibiotics: The β-lactam ring, a cyclic amide derivative of a β-amino acid, is the core structural feature of the entire class of penicillin, cephalosporin, and carbapenem antibiotics. It functions by mimicking the D-Ala-D-Ala substrate of bacterial transpeptidase, an enzyme essential for cell wall synthesis. The strained ring acylates the enzyme's active site, leading to irreversible inhibition and bacterial cell death.

- Taxol (Paclitaxel): This highly effective anticancer agent features a complex diterpene core, but its biological activity is critically dependent on the N-benzoyl-(2R,3S)-3-phenylisoserine side chain—a derivative of a β-amino acid.[21] This side chain is essential for binding to β-tubulin, stabilizing microtubules, and arresting the cell cycle, leading to apoptotic cell death in rapidly dividing cancer cells.

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Section 4: Key Methodologies in β-Amino Acid Research

As a Senior Application Scientist, it is imperative to ground theoretical knowledge in robust, reproducible methodologies. Here, we detail protocols for the synthesis and analysis of β-amino acids, explaining the causality behind key steps.

4.1 Protocol: Asymmetric Synthesis of an Enantiopure β-Amino Acid

The synthesis of optically pure β-amino acids is a significant challenge due to the creation of one or two stereocenters.[1][22] The following protocol outlines a general approach based on the highly reliable Michael addition of a chiral lithium amide to an α,β-unsaturated ester.[21]

- Objective: To synthesize an enantiomerically enriched β-amino acid derivative.
- Principle: A chiral amine is used to form a lithium amide, which then adds in a 1,4-conjugate fashion to an unsaturated ester. The chirality of the amine directs the stereochemical outcome of the addition, creating a new stereocenter at the β-position with high diastereoselectivity. Subsequent deprotection yields the target β-amino acid.

Step-by-Step Methodology:

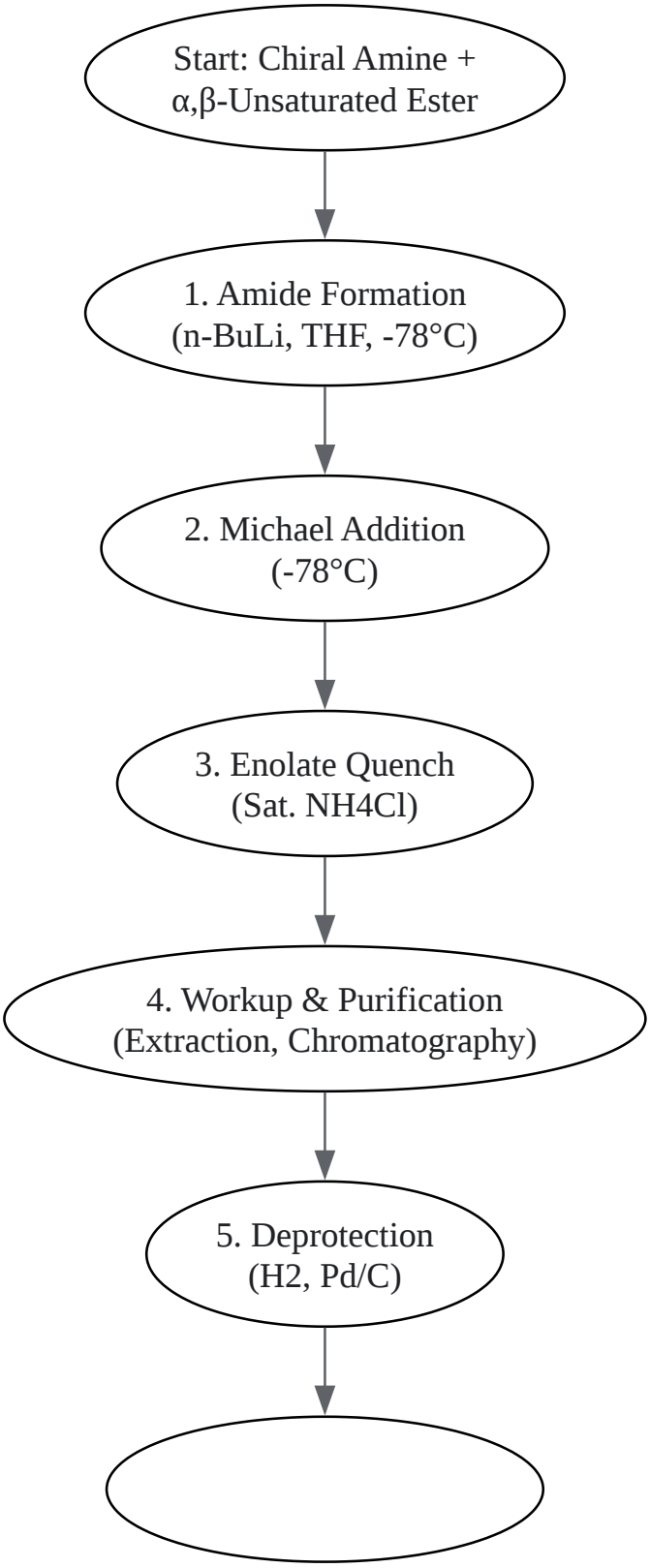
- Preparation of the Chiral Lithium Amide (The "Why"):
  - Action: Dissolve (R)-(+)-N-benzyl-α-methylbenzylamine (1.0 eq) in anhydrous THF under an inert atmosphere (Argon) and cool to -78 °C. Add n-butyllithium (1.05 eq) dropwise.
  - Causality: This step deprotonates the chiral amine to form the lithium amide nucleophile. The use of a chiral amine is the cornerstone of the asymmetric induction. The benzyl and methylbenzyl groups provide steric bulk that will direct the approach to the electrophile. The low temperature is critical to prevent side reactions and maintain the stability of the organolithium reagent.
- Michael Addition (The "Why"):
  - Action: To the solution from Step 1, add a solution of tert-butyl crotonate (1.2 eq) in anhydrous THF dropwise, maintaining the temperature at -78 °C. Stir for 2-4 hours.

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- Causality: This is the key bond-forming and stereochemistry-defining step. The lithium amide attacks the β-carbon of the unsaturated ester. The facial selectivity is controlled by the chiral auxiliary on the nitrogen, leading to a preferred diastereomer of the resulting lithium enolate. Tert-butyl ester is used as it is sterically hindering and stable to the reaction conditions but can be removed later under acidic conditions.

- Enolate Quenching (The "Why"):
  - Action: Quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl). Allow the mixture to warm to room temperature.
  - Causality: The enolate intermediate formed in Step 2 is protonated by the mild acid NH_4Cl. A rapid and controlled quench is necessary to prevent undesired side reactions or racemization.
- Workup and Purification (The "Why"):
  - Action: Extract the aqueous layer with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo. Purify the crude product by flash column chromatography on silica gel.
  - Causality: This standard liquid-liquid extraction separates the organic product from inorganic salts. Chromatography is essential to isolate the desired diastereomer from any minor isomers and unreacted starting materials, ensuring high purity of the protected β-amino acid.
- Deprotection (The "Why"):
  - Action: Dissolve the purified product in methanol. Add Palladium on carbon (10 mol%) and a catalytic amount of HCl. Subject the mixture to a hydrogen atmosphere (balloon or Parr shaker) for 12-24 hours.
  - Causality: This is the final step to reveal the free amino group. Catalytic hydrogenolysis cleaves the two N-benzyl groups. The palladium catalyst facilitates the reduction by hydrogen gas. The tert-butyl ester can then be removed by treatment with trifluoroacetic acid if the free carboxylic acid is desired.

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4.2 Protocol: LC-MS/MS Analysis of β-Amino Acids in Plasma

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Accurate quantification of β-amino acids in biological fluids is essential for metabolic studies.[23] LC-MS/MS provides the necessary sensitivity and specificity.[24][25]

- Objective: To quantify β-alanine and BAIBA in human plasma.
- Principle: A "dilute-and-shoot" method using hydrophilic interaction chromatography (HILIC) coupled with tandem mass spectrometry (MS/MS). Stable isotope-labeled internal standards are used for accurate quantification. HILIC is chosen for its superior retention of polar analytes like amino acids, which perform poorly on traditional reversed-phase columns.[24]

Step-by-Step Methodology:

- Sample Preparation (The "Why"):
  - Action: To 50 µL of plasma, add 10 µL of an internal standard solution (containing known concentrations of β-Alanine-d_4 and BAIBA-d_5). Add 200 µL of acetonitrile containing 0.1% formic acid. Vortex for 1 minute, then centrifuge at 14,000 x g for 10 minutes at 4 °C.
  - Causality: Acetonitrile is a protein precipitation agent. By adding a high volume, proteins are denatured and crash out of solution, cleaning the sample. The internal standards are critical for accurate quantification as they co-elute with their respective analytes and correct for variations in sample preparation, matrix effects, and instrument response. Centrifugation pellets the precipitated protein, leaving the analytes in the supernatant.
- LC Separation (The "Why"):
  - Action: Inject 5 µL of the supernatant onto a HILIC column (e.g., Intrada Amino Acid column). Use a gradient elution from high organic (e.g., 85% acetonitrile with ammonium formate) to higher aqueous mobile phase.
  - Causality: HILIC chromatography is essential for retaining and separating these small, polar molecules without derivatization.[25] The gradient elution allows for the separation of analytes from other matrix components and, crucially, can resolve isobaric compounds (molecules with the same mass), which is a common challenge in amino acid analysis.[25][26]
- MS/MS Detection (The "Why"):

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- Action: Analyze the column eluent using a triple quadrupole mass spectrometer in positive electrospray ionization (ESI+) mode. Monitor the specific Multiple Reaction Monitoring (MRM) transitions for each analyte and its internal standard (e.g., for β-Alanine: Q1 m/z 90.1 -> Q3 m/z 44.1).

- Causality: Tandem mass spectrometry provides exceptional specificity and sensitivity. The first quadrupole (Q1) selects the parent ion (e.g., protonated β-alanine). The second quadrupole (Q2) is a collision cell where the ion is fragmented. The third quadrupole (Q3) selects a specific fragment ion. This parent -> fragment transition is unique to the analyte, eliminating interference from co-eluting compounds and ensuring highly reliable quantification.

- Quantification (The "Why"):

  - Action: Construct a calibration curve using standards of known concentrations. Calculate the analyte concentration in the unknown samples by comparing the peak area ratio of the analyte to its stable isotope-labeled internal standard against the calibration curve.

  - Causality: The use of an internal standard ratio corrects for any sample loss or ionization suppression/enhancement (matrix effects), providing the most accurate and precise quantification possible.[24]

Section 5: Future Outlook and Conclusion

The field of β-amino acid research continues to expand, driven by their proven utility and immense potential. From their fundamental roles in metabolism to their application in creating next-generation therapeutics, they represent a vital area of study. The ability to create protease-resistant, structurally defined β-peptides and α/β-peptides offers a powerful solution to the long-standing challenges of peptide drug development.[14][15][27] These "foldamers" are being explored for a wide range of applications, including antimicrobial agents, inhibitors of protein-protein interactions, and GPCR modulators.[14][28]

Furthermore, the discovery of BAIBA as a key metabolic regulator highlights that there may be other endogenous β-amino acids with undiscovered signaling roles. As analytical techniques become more sensitive, future metabolomic studies will likely uncover new functions for these versatile molecules.

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In conclusion, β-amino acids are not merely structural isomers of their α-counterparts but a distinct class of molecules with profound biological significance. For researchers and drug developers, a deep understanding of their unique chemistry, biosynthesis, and physiological roles is essential for harnessing their full potential to advance both basic science and clinical medicine.

References

- Riaz, N. N., Rehman, F., & Ahmad, M. M. (2017). β-Amino Acids: Role in Human Biology and Medicinal Chemistry - A Review. Med Chem (Los Angeles), 7(10), 302-307. [Link]
- Kudo, F., & Eguchi, T. (2014). Biosynthesis of natural products containing β-amino acids. Natural Product Reports, 31(8), 1056-1073. [Link]
- Patočka, J. (2011). β-AMINO ACIDS AND THEIR NATURAL BIOLOGICALLY ACTIVE DERIVATIVES. 5. DERIVATIVES OF UNUSUAL. Vojenské zdravotnické listy, 80, 51-60. [Link]
- Frackenpohl, J., et al. (2004). Beta2-amino acids-syntheses, occurrence in natural products, and components of beta-peptides. Biopolymers, 76(4), 296-314. [Link]
- Horne, W. S., & Gellman, S. H. (2008). Folding and function in α/β-peptides: Targets and therapeutic applications. Accounts of Chemical Research, 41(10), 1399-1408. [Link]
- Restek Corporation. (2021). 13-Minute, Comprehensive, Direct LC-MS/MS Analysis of Amino Acids in Plasma. Restek Technical Note. [Link]
- Davies, S. G. (1998). Asymmetric Synthesis of β-Amino Acids via the Michael Addition of Chiral Metal Amides. Chemical and Pharmaceutical Bulletin, 46(3), 373-388. [Link]
- Smith-Ryan, A. E., et al. (2019). Characterization of the metabolic effect of β-alanine on markers of oxidative metabolism and mitochondrial biogenesis in skeletal muscle. Nutrients, 11(5), 977. [Link]
- Kudo, F., & Eguchi, T. (2014). Biosynthesis of natural products containing β-amino acids. ResearchGate. [Link]

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- Gervay-Hague, J., et al. (2005). The proteolytic stability of 'designed' beta-peptides containing alpha-peptide-bond mimics and of mixed alpha,beta-peptides: application to the construction of MHC-binding peptides. Chemistry & Biodiversity, 2(5), 591-632. [Link]
- Tanianskii, D. A., et al. (2017). Beta-Aminoisobutyric Acid as a Novel Regulator of Carbohydrate and Lipid Metabolism. Biomolecules, 7(4), 52. [Link]
- Da Lio, B., et al. (2014). Peptides Containing β-Amino Acid Patterns: Challenges and Successes in Medicinal Chemistry. Journal of Medicinal Chemistry, 57(6), 2245-2262. [Link]
- Saunders, B., et al. (2019). The Physiological Roles of Carnosine and β-Alanine in Exercising Human Skeletal Muscle. Medicine & Science in Sports & Exercise, 51(10), 2123-2131. [Link]
- Lee, M. R., & Gellman, S. H. (2013). Folding and function in α/β-peptides: Targets and therapeutic applications. Current Opinion in Chemical Biology, 17(6), 980-986. [Link]
- D'Souza, R. F., et al. (2023). The exercise-mediated metabokine Beta-aminoisobutyric acid is an exercise mimetic driving skeletal muscle metabolic and functional adaptation. The FASEB Journal, 37(S1). [Link]
- Wikipedia. (n.d.). 3-Aminoisobutyric acid. Wikipedia. [Link]
- Hruby, V. J., & Qian, X. (1994). Approaches to the Asymmetric Synthesis of Unusual Amino Acids. In Peptide Synthesis Protocols (pp. 249-286). Humana Press. [Link]
- Racharla, S., et al. (2019). Highly efficient stereoselective synthesis of β-amino acids by asymmetric method. International Journal of Research in Pharmaceutical Sciences, 10(1), 64-72. [Link]
- Zhang, Y., et al. (2022). Asymmetric synthesis of β-amino acid derivatives by stereocontrolled C(sp3)-C(sp2) cross-electrophile coupling via radical 1,2-nitrogen migration. Nature Communications, 13(1), 4567. [Link]
- Iglesias, V., & Sanchez-Garcia, D. (2024). Structural information in therapeutic peptides: Emerging applications in biomedicine. Medicinal Research Reviews. [Link]

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- Southeast Nutrition Clinic. (2023). Beta Alanine & Sports Performance. [Link]
- Guy, K. E., et al. (2024). Quantifying and Controlling the Proteolytic Degradation of Cell Adhesion Peptides. ACS Biomaterials Science & Engineering. [Link]
- Li, Y., et al. (2017). A reliable LC-MS/MS method for the quantification of natural amino acids in mouse plasma. Journal of Pharmaceutical and Biomedical Analysis, 145, 160-167. [Link]
- UK Research and Innovation. (n.d.). Is the exercise-regulated myokine-like small molecule beta-aminoisobutyric acid a paracrine signal and exercise mimetic? Gateway to Research. [Link]
- Davies, S. G., & Ichihara, O. (1998). Asymmetric Synthesis of β-Amino Acids. Tetrahedron: Asymmetry, 9(4), 539-542. [Link]
- van der Wijst, T. C. R., et al. (2009). A comparison of the different helices adopted by α- and β-peptides suggests different reasons for their stability. Journal of Computational Chemistry, 30(16), 2711-2721. [Link]
- Wang, Y., et al. (2015). Development of a Method for Rapid Quantitation of Amino Acids by Liquid Chromatography-Tandem Mass Spectrometry (LC-MSMS) in Plasma. ResearchGate. [Link]
- List, B., et al. (2021). Catalytic Asymmetric Synthesis of Unprotected β2-Amino Acids. Journal of the American Chemical Society, 143(10), 3985-3990. [Link]
- Kitase, Y., et al. (2023). Circulating level of β-aminoisobutyric acid (BAIBA), a novel myokine-like molecule, is inversely associated with fat mass in patients with heart failure. Heart and Vessels, 39(1), 35-47. [Link]
- Smith-Ryan, A. E., et al. (2019). Characterization of the metabolic effect of β-alanine on markers of oxidative metabolism and mitochondrial biogenesis in skeletal muscle. ResearchGate. [Link]
- Calderón-Santiago, M., et al. (2012). Determination of amino acids in human biological fluids by high-performance liquid chromatography. Journal of Separation Science, 35(10-11), 1259-1268. [Link]

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- Fernandes, C., et al. (2020). Amino Acids in the Development of Prodrugs. Molecules, 25(11), 2649. [Link]
- Hilaris Publisher. (2018). Biological Scope of β-amino Acids and its Derivatives in Medical Fields and Biochemistry: A Review. Journal of Drug Metabolism & Toxicology, 9(1). [Link]
- Wisdomlib. (2025). Beta-alanine metabolism: Significance and symbolism. Wisdomlib. [Link]

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Sources

- 1. mmsl.cz [mmsl.cz]
- 2. Biosynthesis of natural products containing β-amino acids - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
- 3. Beta2-amino acids-syntheses, occurrence in natural products, and components of beta-peptides1,2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Characterization of the metabolic effect of β-alanine on markers of oxidative metabolism and mitochondrial biogenesis in skeletal muscle - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The Physiological Roles of Carnosine and β-Alanine in Exercising Human Skeletal Muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Beta Alanine & Sports Performance - Southeast Nutrition Clinic [southeastnutritionclinic.com]
- 7. 3-Aminoisobutyric acid - Wikipedia [en.wikipedia.org]
- 8. journals.physiology.org [journals.physiology.org]
- 9. mdpi.com [mdpi.com]
- 10. Beta-alanine metabolism: Significance and symbolism [wisdomlib.org]
- 11. researchgate.net [researchgate.net]
- 12. Folding and function in α/β-peptides: Targets and therapeutic applications - PMC [pmc.ncbi.nlm.nih.gov]

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- 13. A comparison of the different helices adopted by α- and β-peptides suggests different reasons for their stability - PMC [pmc.ncbi.nlm.nih.gov]
- 14. pubs.acs.org [pubs.acs.org]
- 15. hilarispublisher.com [hilarispublisher.com]
- 16. The proteolytic stability of 'designed' beta-peptides containing alpha-peptide-bond mimics and of mixed alpha,beta-peptides: application to the construction of MHC-binding peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. pubs.acs.org [pubs.acs.org]
- 18. researchgate.net [researchgate.net]
- 19. GtR [gtr.ukri.org]
- 20. Circulating level of β-aminoisobutyric acid (BAIBA), a novel myokine-like molecule, is inversely associated with fat mass in patients with heart failure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Asymmetric Synthesis of β-Amino Acids via the Michael Addition of Chiral Metal Amides [jstage.jst.go.jp]
- 22. Asymmetric synthesis of β-amino acid derivatives by stereocontrolled C(sp3)-C(sp2) cross-electrophile coupling via radical 1,2-nitrogen migration - PMC [pmc.ncbi.nlm.nih.gov]
- 23. documents.thermofisher.com [documents.thermofisher.com]
- 24. A reliable LC-MS/MS method for the quantification of natural amino acids in mouse plasma: Method validation and application to a study on amino acid dynamics during hepatocellular carcinoma progression - PMC [pmc.ncbi.nlm.nih.gov]
- 25. 13-Minute Comprehensive LC-MS/MS Analysis of Amino Acids in Plasma [discover.restek.com]
- 26. researchgate.net [researchgate.net]
- 27. researchgate.net [researchgate.net]
- 28. Structural information in therapeutic peptides: Emerging applications in biomedicine - PMC [pmc.ncbi.nlm.nih.gov]

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